

Physical and chemical properties of 4-Bromo-2,6-diethylaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-diethylaniline

Cat. No.: B1268459

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An In-depth Technical Guide to 4-Bromo-2,6-diethylaniline

This technical guide provides a comprehensive overview of the core physical and chemical properties, experimental protocols, and applications of **4-Bromo-2,6-diethylaniline**. The information is tailored for researchers, scientists, and professionals engaged in drug development and organic synthesis.

Core Properties of 4-Bromo-2,6-diethylaniline

4-Bromo-2,6-diethylaniline is a substituted aniline derivative with significant applications as an intermediate in organic synthesis, particularly in the development of pharmaceuticals. Its chemical structure features a bromine atom at the para-position and two ethyl groups at the ortho-positions relative to the amino group on the benzene ring.

Physical and Chemical Properties

The key physical and chemical properties of **4-Bromo-2,6-diethylaniline** are summarized in the table below for easy reference.

Property	Value
CAS Number	56746-19-1[1][2][3]
IUPAC Name	4-Bromo-2,6-diethylaniline
Synonyms	2,6-Diethyl-4-bromoaniline[1][2]
Molecular Formula	C ₁₀ H ₁₄ BrN[1][3]
Molecular Weight	228.13 g/mol [1][3]
Appearance	Light yellow to brown clear liquid[1][2]
Boiling Point	134 °C at 3 mmHg[1][4]
Density	1.33 g/cm ³ [4]
Refractive Index	1.58[1]
Solubility	Slightly soluble in Chloroform and Methanol[4]
Purity	>98.0% (GC)[1][2]

Spectral Data

The following table summarizes the ¹H NMR spectral data for **4-Bromo-2,6-diethylaniline**.

Parameter	Value
Solvent	CDCl ₃ [5]
Reference	TMS[5]
Temperature	297K[5]
Chemical Shift (ppm)	7.048 (A), 3.58 (B), 2.448 (C), 1.219 (D)[6]

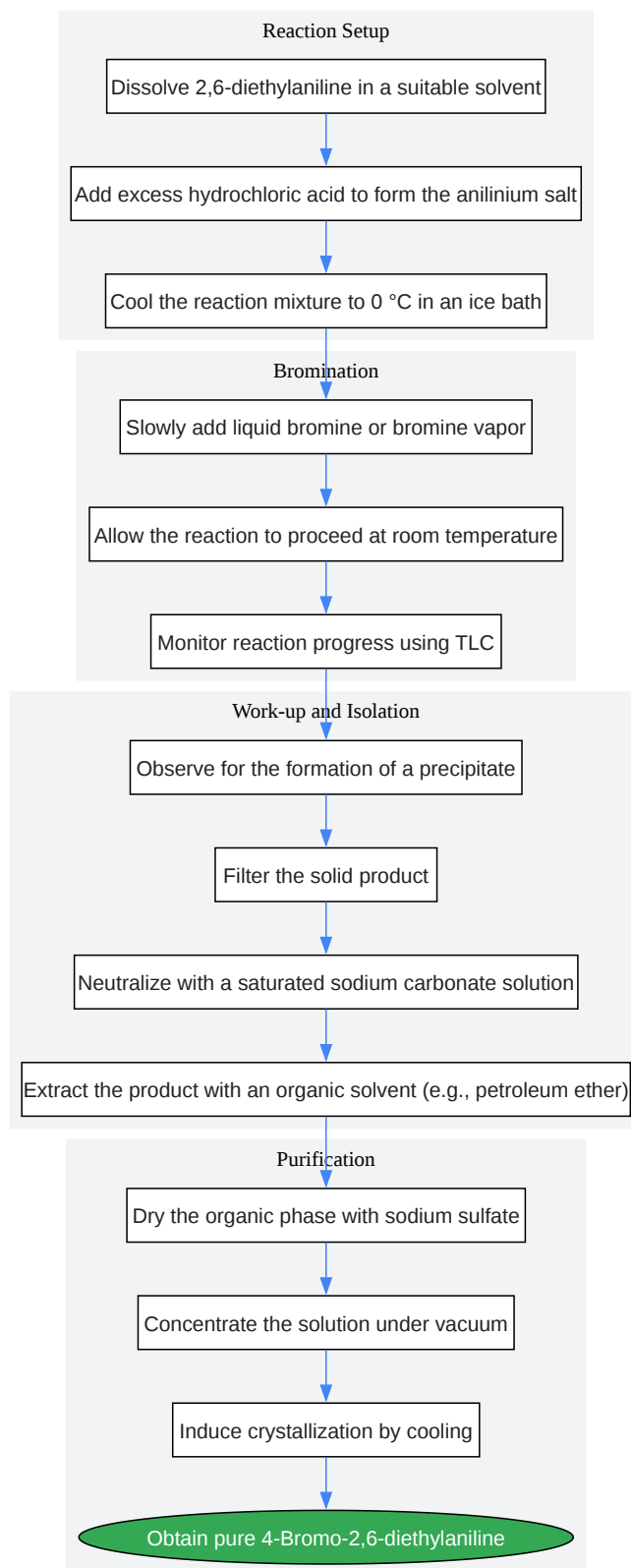
Experimental Protocols

Synthesis of 4-Bromo-2,6-diethylaniline

A common method for the synthesis of 4-bromoanilines is through the electrophilic bromination of the corresponding aniline. The following protocol is a representative procedure for the

synthesis of 4-bromo-2,6-diethylanilines.

Workflow for the Synthesis of **4-Bromo-2,6-diethylaniline**



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Caption: A logical workflow for the synthesis of **4-Bromo-2,6-diethylaniline**.

Methodology:

- **Salt Formation:** 2,6-diethylaniline is dissolved in an aqueous medium, and excess hydrochloric acid is added to protonate the amino group, forming the anilinium salt. This step is crucial for directing the bromination to the para position.^[7]
- **Cooling:** The reaction mixture is cooled to 0 °C using an ice bath to control the exothermic reaction.^[7]
- **Bromination:** Liquid bromine or bromine vapor is added slowly to the cooled solution over a period of time (e.g., 2 hours).^[7] The reaction progress is monitored by thin-layer chromatography (TLC).^[7]
- **Work-up:** Upon completion, a precipitate is typically formed. The solid is filtered and then neutralized with a saturated aqueous solution of sodium carbonate to deprotonate the anilinium salt and liberate the free amine.^[7]
- **Extraction and Purification:** The product is extracted into an organic solvent like petroleum ether. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product can be further purified by recrystallization, often by cooling a hot saturated solution to a low temperature (e.g., -10 °C) for an extended period (e.g., 12 hours) to yield pure crystals.^[7]

Chemical Reactivity and Stability

Chemical Structure and Reactivity

Caption: Chemical structure and key reactive sites of **4-Bromo-2,6-diethylaniline**.

4-Bromo-2,6-diethylaniline exhibits reactivity characteristic of substituted anilines. The amino group is nucleophilic and can participate in reactions such as acylation and alkylation. The aromatic ring can undergo further electrophilic substitution, although the existing substituents will influence the position of the incoming electrophile. The bromine atom can be displaced

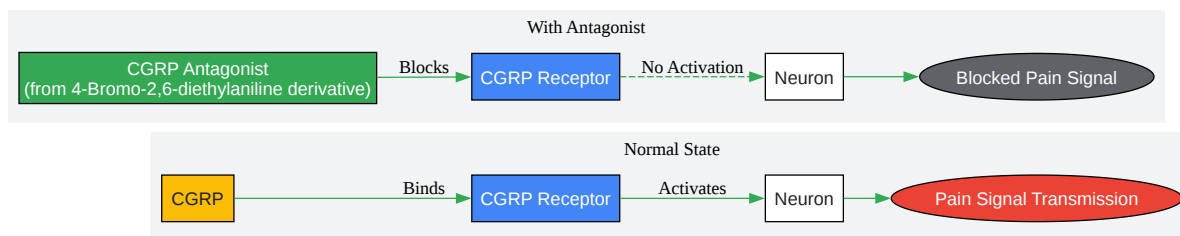
through nucleophilic aromatic substitution under certain conditions or participate in cross-coupling reactions.

The compound is noted to be sensitive to light, air, and heat, and it is recommended to be stored under an inert gas atmosphere and refrigerated (0-10°C) for long-term stability.[1]

Applications in Drug Discovery

A significant application of **4-Bromo-2,6-diethylaniline** is in the synthesis of substituted indazole and benzoxazolone amino acids. These synthesized compounds serve as surrogates for D-tyrosine in the development of highly potent antagonists for the Calcitonin Gene-Related Peptide (CGRP) receptor.[8] CGRP receptor antagonists are a class of drugs used in the treatment of migraines.

Simplified CGRP Receptor Antagonism Pathway



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Caption: Simplified pathway showing CGRP receptor antagonism.

Safety Information

4-Bromo-2,6-diethylaniline is harmful if swallowed, in contact with skin, or if inhaled.[2] It causes skin and serious eye irritation.[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face

protection.[1][2] Work should be conducted in a well-ventilated area, and exposure to dust, fumes, gas, mist, vapors, or spray should be avoided.[1] In case of contact or inhalation, it is advised to seek medical attention.[2]

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